

Ecotoxicity of Disperse Blue 291 in Aquatic Environments: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 291

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Abstract

Disperse Blue 291, a monoazo dye used in the textile industry, represents a potential ecotoxicological hazard to aquatic ecosystems. This technical guide provides a comprehensive overview of the known and predicted ecotoxicity of **Disperse Blue 291** in aquatic environments. Due to a lack of extensive experimental data for this specific dye, this guide synthesizes available information, including data from quantitative structure-activity relationship (QSAR) models, studies on related azo dyes, and standardized ecotoxicity testing protocols. The guide details potential mechanisms of toxicity, including genotoxicity, oxidative stress, and endocrine disruption, and outlines the standardized experimental procedures necessary for a thorough environmental risk assessment.

Introduction

The discharge of textile effluents is a significant source of water pollution, introducing a complex mixture of chemicals, including synthetic dyes, into aquatic environments. Azo dyes, characterized by the presence of one or more azo (-N=N-) groups, are the largest class of synthetic dyes used in industry.^[1] Their complex aromatic structures make them resistant to degradation, leading to their persistence in the environment.^[2] **Disperse Blue 291** (CAS No. 56548-64-2) is a monoazo disperse dye used for dyeing polyester fibers. The release of this dye into waterways raises concerns about its potential adverse effects on aquatic organisms.

This guide aims to consolidate the current understanding of the ecotoxicity of **Disperse Blue 291** and provide a framework for its experimental evaluation.

Quantitative Ecotoxicity Data

Experimental data on the aquatic toxicity of **Disperse Blue 291** is limited. The following data is derived from a quantitative structure-activity relationship (QSAR) model, which predicts the toxicological properties of a chemical based on its structure. It is important to note that these are theoretical values and require experimental verification.

Table 1: Predicted Acute Ecotoxicity of **Disperse Blue 291**^[3]

Test Organism	Endpoint	Duration	Predicted Value (mg/L)	Method
Pimephales promelas (Fathead minnow)	LC50	96 hours	0.0675	OECD QSAR
Daphnia magna (Water flea)	EC50	48 hours	0.0675	OECD QSAR

LC50 (Lethal Concentration 50): The concentration of a substance that is predicted to be lethal to 50% of the test organisms within a specified timeframe. EC50 (Effective Concentration 50): The concentration of a substance that is predicted to cause a specific sublethal effect (in this case, immobilization) in 50% of the test organisms within a specified timeframe.

Potential Mechanisms of Toxicity and Signaling Pathways

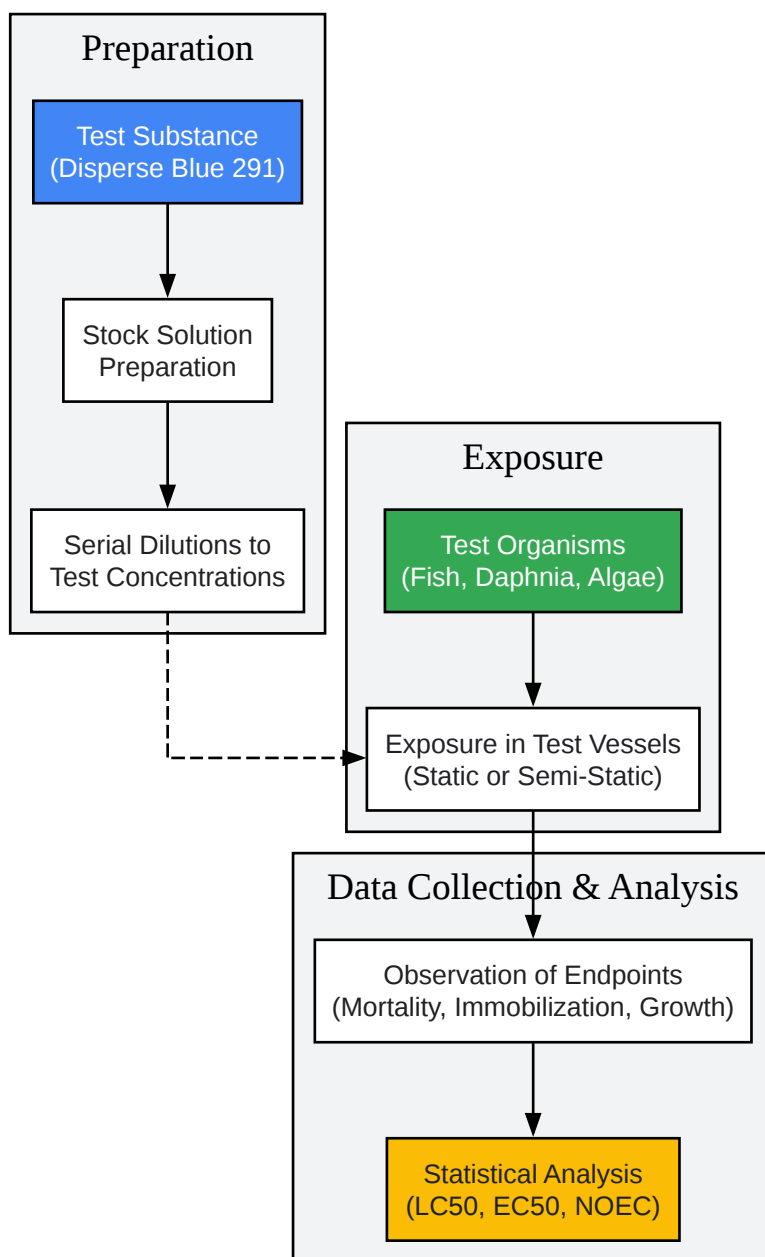
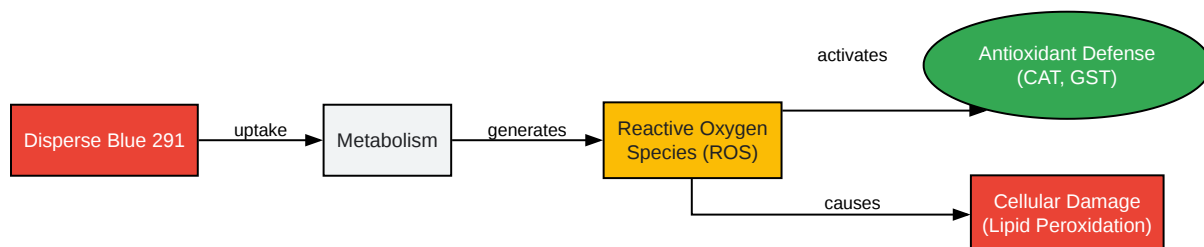
While specific studies on the signaling pathways affected by **Disperse Blue 291** in aquatic organisms are not available, research on other azo dyes suggests several potential mechanisms of toxicity.

Genotoxicity

Studies have demonstrated the genotoxic potential of **Disperse Blue 291** in mammalian cell lines and in mice. In the human hepatic cell line HepG2, exposure to **Disperse Blue 291** led to an increase in DNA damage (comet assay) and micronuclei formation.[4][5] In mice, oral administration of the dye resulted in an increased frequency of micronucleated polychromatic erythrocytes in bone marrow, indicating chromosomal damage.[6] It is plausible that similar genotoxic effects, such as DNA damage and chromosomal aberrations, could occur in aquatic organisms exposed to this dye.[7]

Oxidative Stress

Azo dyes are known to induce oxidative stress in aquatic organisms.[8] This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the antioxidant defense system of the organism. The metabolism of azo dyes can generate ROS, leading to cellular damage, including lipid peroxidation.[8] Studies on other azo dyes in zebrafish have shown an increase in the activity of antioxidant enzymes such as catalase and glutathione S-transferase (GST), as well as an elevation in lipid peroxidation levels, confirming the induction of oxidative stress.[8]



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